

Cell Permeability of Syk Inhibitor II Hydrochloride: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Syk Inhibitor II hydrochloride

Cat. No.: B11819883

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Spleen Tyrosine Kinase (Syk) is a non-receptor tyrosine kinase that plays a pivotal role in the signal transduction of various immune receptors, making it a critical target in the development of therapies for autoimmune diseases, allergic reactions, and certain cancers.^{[1][2][3]} **Syk Inhibitor II hydrochloride** is a potent, selective, and ATP-competitive inhibitor of Syk.^[4] Its efficacy in cellular and in vivo models is contingent on its ability to cross the cell membrane and engage its intracellular target. These application notes provide a summary of the cell permeability characteristics of **Syk Inhibitor II hydrochloride**, detailed protocols for assessing the permeability of small molecules, and a visualization of the relevant biological pathway.

While direct quantitative permeability coefficients for **Syk Inhibitor II hydrochloride** are not readily available in the public domain, its demonstrated activity in various cell-based assays, such as the inhibition of 5-HT release in RBL-2H3 cells, strongly indicates its cell-permeable nature.^[4] For comparative purposes, data for another potent Syk inhibitor, BI 1002494, is included.

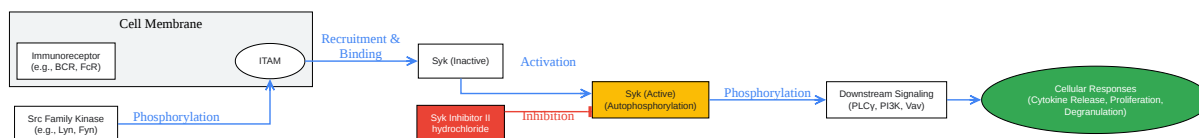
Data Presentation

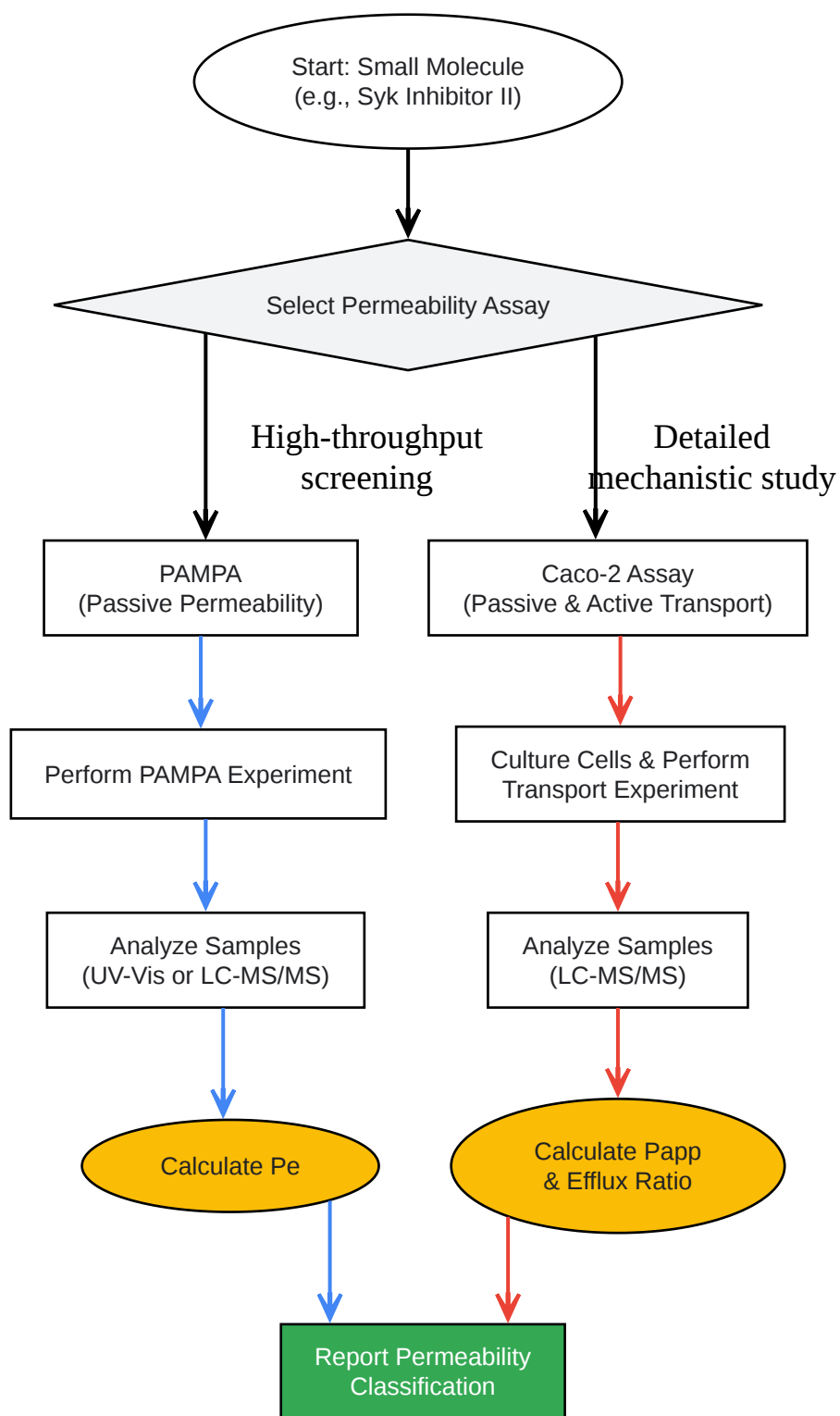
The following table summarizes the available inhibitory activity and cell permeability data for **Syk Inhibitor II hydrochloride** and a comparator Syk inhibitor.

Compound	Target	IC50 (in vitro)	Cell-Based Assay	Caco-2 Permeability (Papp)	Efflux Ratio	Reference
Syk Inhibitor II hydrochloride	Syk	41 nM	IC50 = 460 nM (5-HT release in RBL-2H3 cells)	Data not available	Data not available	[4]
PKCε	5.1 μM	[4]				
PKCβII	11 μM	[4]				
ZAP-70	11.2 μM	[4]				
Btk	15.5 μM	[4]				
Itk	22.6 μM	[4]				
BI 1002494	Syk	0.8 nM	IC50 = 115 nM (CD63 expression in human whole blood)	30 x 10 ⁻⁶ cm/s	2.8	

Signaling Pathway

The diagram below illustrates the canonical Syk signaling pathway, which is initiated by the engagement of immunoreceptors. **Syk Inhibitor II hydrochloride** acts by competitively binding to the ATP-binding site of Syk, thereby preventing its activation and the subsequent downstream signaling cascade.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. repub.eur.nl \[repub.eur.nl\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Cell Permeability of Syk Inhibitor II Hydrochloride: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11819883/docs#cell-permeability-of-syk-inhibitor-ii-hydrochloride-application-notes-and-protocols\]](https://www.benchchem.com/product/b11819883/docs#cell-permeability-of-syk-inhibitor-ii-hydrochloride-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)